

using (2E)-3-(2-Furyl)-2-phenylacrylic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name: (2E)-3-(2-Furyl)-2-phenylacrylic acid

CAS No.: 42307-39-1

Cat. No.: B3021590

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Application Note: Strategic Utilization of **(2E)-3-(2-Furyl)-2-phenylacrylic Acid** in Medicinal Chemistry

Executive Summary & Chemical Profile

(2E)-3-(2-Furyl)-2-phenylacrylic acid is a privileged scaffold in drug discovery, serving as a bioisostere of

-phenylcinnamic acid. By replacing the benzyl ring of the cinnamic backbone with a furan heterocycle, medicinal chemists can modulate lipophilicity (LogP), improve metabolic stability, and introduce specific hydrogen-bond acceptor capabilities lacking in the all-carbon analog.

This intermediate is critical in the synthesis of:

- Histone Deacetylase (HDAC) Inhibitors: Acting as the "Cap-Linker" moiety connecting to zinc-binding groups.
- Caspase Inhibitors: Functioning as a Michael acceptor warhead for cysteine targeting.

- Anti-inflammatory Agents: Precursor to 3-arylidene-2(3H)-furanones (COX-2 inhibitors).[1]

Property	Data	Relevance
IUPAC Name	(2E)-3-(furan-2-yl)-2-phenylprop-2-enoic acid	Precise identification
Molecular Weight	214.22 g/mol	Fragment-based drug design compliant
Geometry	(E)-isomer (Trans-stilbene-like)	Thermodynamically favored; critical for binding pocket fit
Reactivity	-unsaturated carboxylic acid	Michael addition; Amide coupling; Decarboxylation
Stability	Acid-sensitive (Furan ring)	Requires buffered workups; avoid strong mineral acids

Protocol A: Thermodynamic Synthesis (Modified Perkin Condensation)

Objective: Synthesize **(2E)-3-(2-Furyl)-2-phenylacrylic acid** with >98% isomeric purity.

Mechanism: Base-catalyzed aldol-type condensation of furfural and phenylacetic acid, followed by dehydration.

Reagents & Equipment

- Reactants: Furfural (freshly distilled), Phenylacetic acid.
- Reagents: Acetic Anhydride (), Triethylamine () or Sodium Acetate ().[1]
- Solvent: None (Neat fusion) or minimal Toluene.

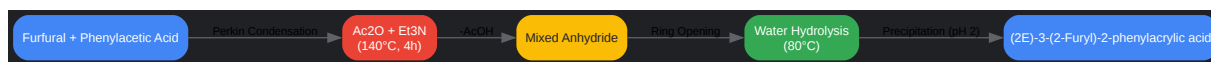
- Equipment: 3-neck round bottom flask, reflux condenser, inert gas () line.

Step-by-Step Methodology

- Charge: In a dry 250 mL 3-neck flask, combine Phenylacetic acid (13.6 g, 100 mmol) and Furfural (9.6 g, 100 mmol).
- Catalysis: Add Triethylamine (10.1 g, 100 mmol) and Acetic Anhydride (20 mL).
 - Expert Insight: Using (liquid base) often provides higher yields than solid for furan derivatives due to better homogeneity, though is the classical choice.
- Reflux: Heat the mixture to 140°C (oil bath temperature) under nitrogen for 4–6 hours.
 - Monitoring: Monitor via TLC (30% EtOAc/Hexane). The reaction is complete when the aldehyde spot disappears.
- Hydrolysis (Critical): Cool the mixture to 80°C. Slowly add water (50 mL) to hydrolyze the mixed anhydride intermediate. Continue heating at 80°C for 30 minutes.
- Precipitation: Pour the warm solution into excess ice-cold water (300 mL) containing concentrated HCl (approx. 10 mL) to adjust pH to ~2.
 - Caution: Do not drop pH below 1.0, as the furan ring is acid-sensitive and may undergo ring-opening polymerization.
- Purification:
 - Filter the crude yellow precipitate.
 - Recrystallization: Dissolve in minimum hot Ethanol (95%), then slowly add warm water until turbidity appears. Cool to 4°C overnight.

- Yield Target: 65–75%.

Visualizing the Synthesis Workflow



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Figure 1: Step-by-step synthetic pathway for the Perkin condensation production of the target intermediate.

Protocol B: Downstream Application (HDAC Inhibitor Synthesis)

Context: This protocol demonstrates how to convert the intermediate into a hydroxamic acid derivative, a common pharmacophore in oncology (e.g., Panobinostat analogs).

Reaction Logic

Direct coupling of the carboxylic acid to hydroxylamine is difficult due to competing O-acylation vs. N-acylation. We utilize a Mixed Anhydride Method or Acid Chloride activation to ensure specificity.

Methodology

- Activation: Dissolve **(2E)-3-(2-Furyl)-2-phenylacrylic acid** (1.0 eq) in dry DCM. Add Oxalyl Chloride (1.2 eq) and a catalytic drop of DMF. Stir at 0°C for 1 hour.
 - Validation: Gas evolution (, ,) ceases.
- Coupling: Evaporate solvent to obtain the crude acid chloride. Redissolve in dry THF.

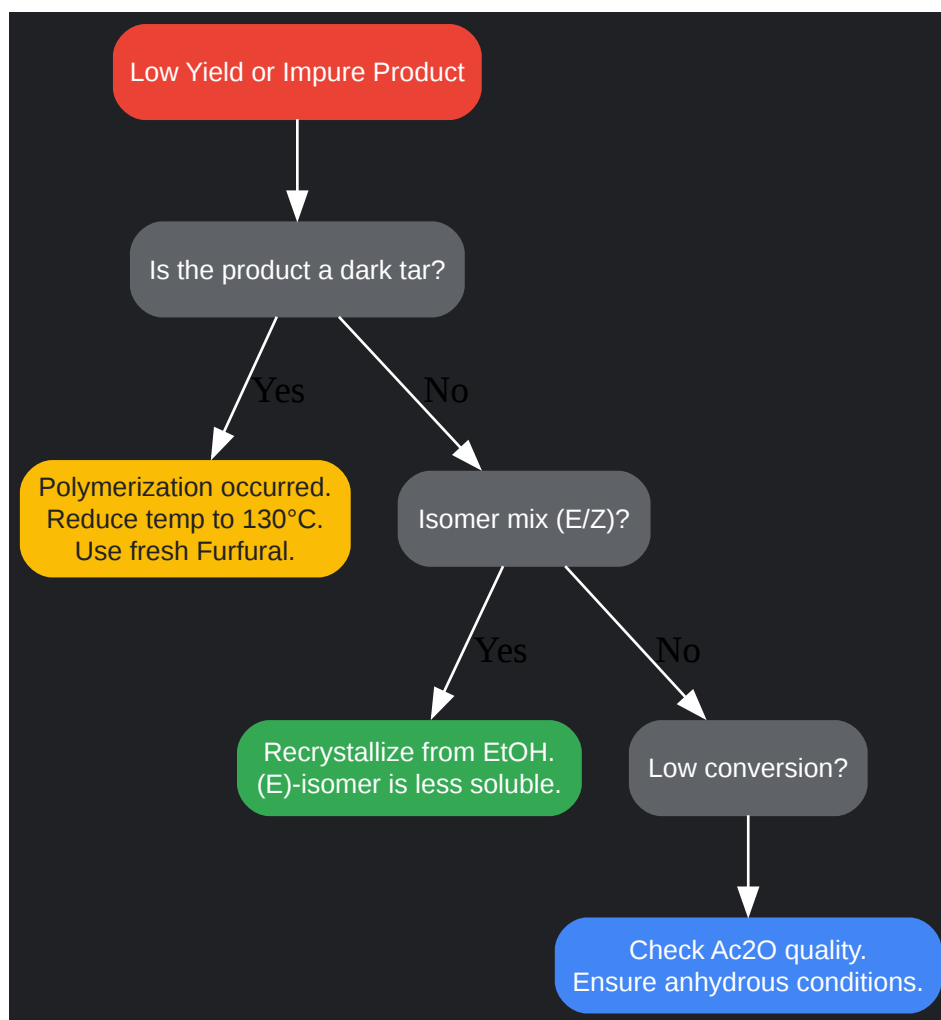
- Nucleophilic Attack: Add a mixture of (Hydroxylamine HCl, 5.0 eq) and saturated (aq) or DIPEA (in organic phase) at 0°C.
- Workup: Extract with EtOAc. The hydroxamic acid functionality () coordinates Zinc in the HDAC active site.
 - Note: The furan ring provides a unique electronic surface compared to the standard cinnamic phenyl ring, potentially altering isoform selectivity.

Quality Control & Characterization

To ensure the material is suitable for biological screening, it must pass the following QC metrics.

Technique	Parameter	Acceptance Criteria
HPLC	Purity (254 nm)	> 98.0% Area
1H NMR	Olefinic Proton	Singlet/Doublet at 7.5–8.0 ppm (Diagnostic for E-isomer)
1H NMR	Furan Protons	3 distinct signals (~6.5, 6.7, 7.6 ppm)
Melting Point	Thermal transition	Sharp range (e.g., 178–180°C, lit. dependent)
Residual Solvents	Acetic Acid	< 5000 ppm (ICH Q3C limit)

Decision Tree: Troubleshooting Synthesis



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Figure 2: Troubleshooting logic for common synthetic failures in furan-acrylic acid synthesis.

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